

# An In-depth Technical Guide to 1-Acetylcylohexene: Chemical Properties and Structure

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## Compound of Interest

Compound Name: 1-Acetylcylohexene

Cat. No.: B1328911

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## Introduction

**1-Acetylcylohexene**, a versatile  $\alpha,\beta$ -unsaturated ketone, serves as a valuable building block in organic synthesis. Its unique structural features, including a conjugated enone system within a cyclohexene ring, impart a distinct reactivity profile that is leveraged in the construction of complex molecular architectures. This technical guide provides a comprehensive overview of the chemical properties, structure, and synthetic methodologies related to **1-acetylcylohexene**, tailored for professionals in research and development.

## Chemical Structure and Identifiers

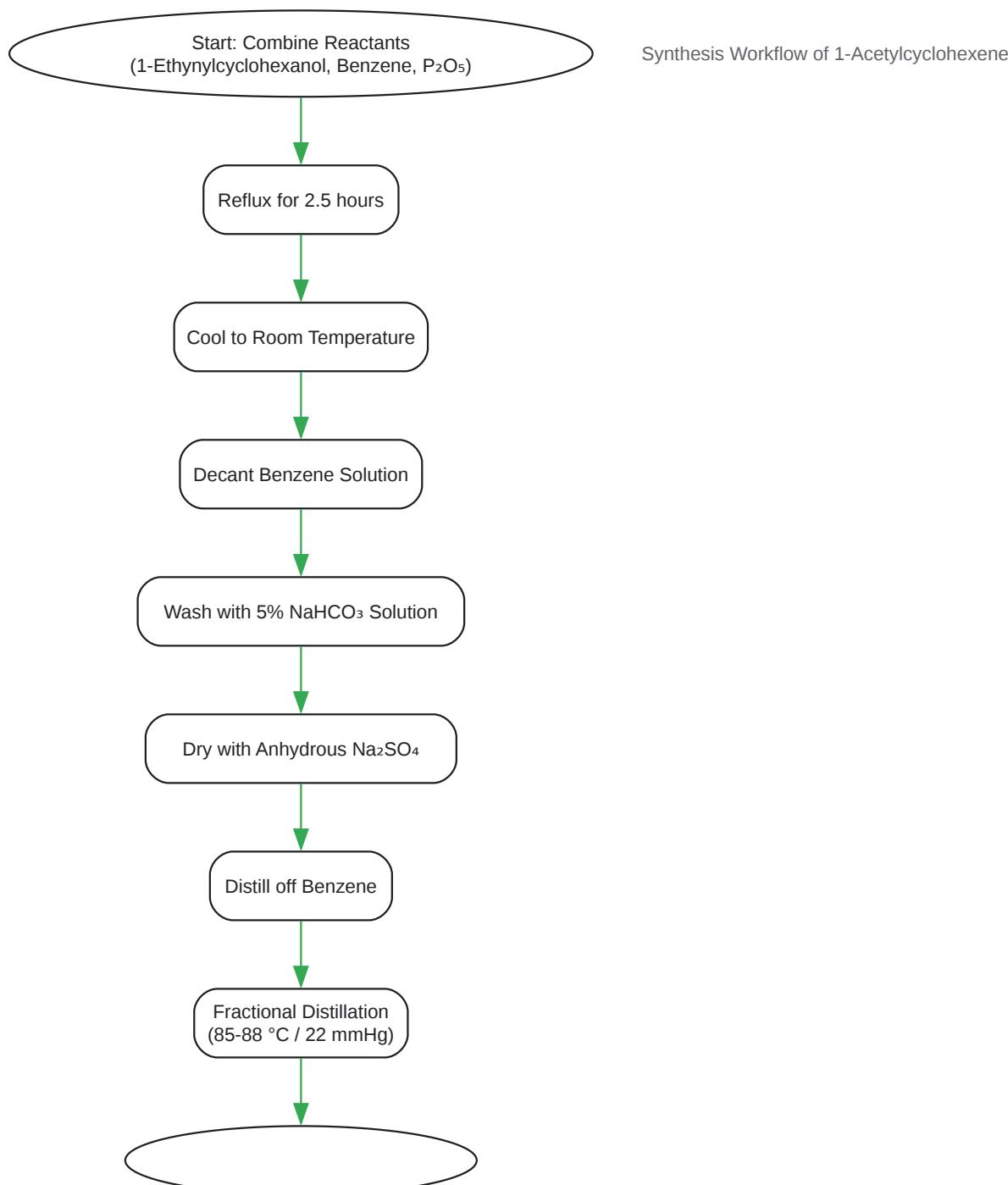
**1-Acetylcylohexene**, with the CAS Number 932-66-1, is systematically named 1-(cyclohexen-1-yl)ethanone according to IUPAC nomenclature.<sup>[1]</sup> Its structure consists of a cyclohexene ring substituted with an acetyl group at the C1 position.

Key Identifiers:

- IUPAC Name: 1-(cyclohexen-1-yl)ethanone<sup>[1]</sup>
- CAS Number: 932-66-1<sup>[1][2][3][4][5]</sup>

- Molecular Formula: C<sub>8</sub>H<sub>12</sub>O[2][3]
- SMILES: CC(=O)C1=CCCCC1[1][2]
- InChI: InChI=1S/C8H12O/c1-7(9)8-5-3-2-4-6-8/h5H,2-4,6H2,1H3[1][2][3][6]
- InChIKey: LTYLUDGDHUEBGX-UHFFFAOYSA-N[1][2][6]

The chemical structure of **1-acetylhexene** is depicted in the following diagram:

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